

An In-depth Technical Guide to the Structural Characterization of Pyridazine Compounds

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Compound of Interest

Compound Name: 6-Hydrazino[1,2,4]triazolo[4,3-
b]pyridazine

CAS No.: 7229-00-7

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Introduction: The Pyridazine Core in Modern Science

The pyridazine ring, a six-membered aromatic heterocycle containing two adjacent nitrogen atoms, is a privileged scaffold in contemporary drug discovery and materials science.^{[1][2]} Its unique physicochemical properties—including a high dipole moment, weak basicity, and robust hydrogen-bonding capacity—render it an attractive component for designing molecules with specific biological activities or material properties.^{[1][3]} Pyridazine derivatives are found in numerous approved drugs, such as the antihypertensive agent Hydralazine and the psychotropic drug Minaprine, as well as in vital agrochemicals.^{[2][4]}

Given its significance, the unambiguous determination of the structure of novel pyridazine compounds is a cornerstone of research and development in this field. A molecule's precise three-dimensional arrangement, connectivity, and electronic properties dictate its function. Therefore, a multi-faceted analytical approach is not just recommended but essential for validating new chemical entities. This guide provides researchers, scientists, and drug development professionals with a comprehensive overview of the core techniques used for the

structural characterization of pyridazines, emphasizing the causality behind experimental choices and the synergy between different methods.

Foundational Physicochemical Properties

Before delving into analytical techniques, it is crucial to understand the inherent properties of the pyridazine nucleus that influence its spectroscopic and crystallographic behavior.^[1]

Property	Value/Description	Significance in Characterization
Molecular Formula	C ₄ H ₄ N ₂ ^{[2][5]}	Provides the basis for mass spectrometry.
Molar Mass	80.09 g·mol ⁻¹ ^{[2][5]}	The exact mass is a primary confirmation point in MS.
Appearance	Colorless liquid ^{[2][6]}	Physical state is a basic but important initial observation.
Boiling Point	208 °C ^{[2][6]}	Indicates strong intermolecular forces, relevant for purification.
pKa	2.3 ^[3]	Weak basicity affects NMR chemical shifts in protic solvents.
Dipole Moment	~4 D ^[3]	High polarity influences crystal packing and chromatographic behavior.
Key Feature	Two adjacent nitrogen atoms	Creates a unique electronic environment, strongly influencing NMR shifts and providing H-bond acceptor sites. ^[1]

The Spectroscopic & Spectrometric Toolkit

A combination of techniques is required to build a complete structural picture, from atomic connectivity to 3D arrangement.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Skeleton

NMR is the most powerful tool for elucidating the carbon-hydrogen framework of a molecule in solution. For pyridazines, ^1H , ^{13}C , and ^{15}N NMR, often combined with 2D experiments, provide definitive assignments.^{[7][8]}

Causality of NMR Choices: The electron-withdrawing nature of the two adjacent nitrogen atoms significantly deshields the protons and carbons of the pyridazine ring, causing them to resonate at characteristically downfield chemical shifts. The symmetry (or lack thereof) in substituted pyridazines dictates the complexity of the spectra.

Typical NMR Data:

Nucleus	Position	Typical Chemical Shift (ppm)	Coupling Constants (Hz)	Notes
^1H	H-3 / H-6	9.2 - 9.4	$^3\text{J} \approx 5.0 \text{ Hz}$, $^4\text{J} \approx 1.9 \text{ Hz}$	Most deshielded protons, adjacent to nitrogen. [9] [10]
^1H	H-4 / H-5	7.5 - 7.8	$^3\text{J} \approx 8.2 \text{ Hz}$	More shielded protons, further from nitrogen. [9] [10]
^{13}C	C-3 / C-6	150 - 165	$^1\text{JCH} \approx 189 \text{ Hz}$	Highly deshielded due to direct attachment to nitrogen. [11]
^{13}C	C-4 / C-5	125 - 135	$^1\text{JCH} \approx 170 \text{ Hz}$	Less deshielded carbons. [11]

Experimental Protocol: Full NMR Characterization

- **Sample Preparation:** Dissolve 5-10 mg of the purified pyridazine compound in ~0.6 mL of a deuterated solvent (e.g., CDCl_3 , DMSO-d_6). Ensure the sample is free of particulate matter.
- **^1H NMR Acquisition:** Acquire a standard proton spectrum. This provides initial information on the number of unique protons, their chemical environment (shift), and neighboring protons (multiplicity).
- **^{13}C NMR Acquisition:** Acquire a proton-decoupled carbon spectrum. This reveals the number of unique carbon environments. A DEPT (Distortionless Enhancement by Polarization Transfer) experiment can be run to differentiate between CH , CH_2 , and CH_3 groups.
- **2D COSY (Correlation Spectroscopy):** This experiment identifies proton-proton (^1H - ^1H) spin coupling networks, typically through 2 or 3 bonds. It is essential for tracing the connectivity of

protons on the pyridazine ring and its substituents.

- 2D HSQC/HMQC (Heteronuclear Single Quantum Coherence): This experiment correlates directly bonded protons to their attached carbons (^1JCH). It is the primary method for assigning carbons that have attached protons.
- 2D HMBC (Heteronuclear Multiple Bond Correlation): This is a cornerstone experiment for pyridazines. It reveals long-range correlations (typically 2-3 bonds) between protons and carbons. Causality: This is crucial for assigning quaternary (non-protonated) carbons and for definitively linking substituents to their specific positions on the pyridazine core by observing correlations from the substituent's protons to the ring carbons.[\[7\]](#)[\[8\]](#)
- ^{15}N NMR (Optional but Recommended): While less common due to lower sensitivity, ^1H - ^{15}N HMBC experiments can directly probe the nitrogen environments, confirming N-alkylation or substitution patterns.[\[8\]](#)[\[12\]](#)

Mass Spectrometry (MS): Weighing the Molecule

MS provides the molecular weight and, with high resolution, the elemental formula of a compound. Its fragmentation patterns offer corroborating structural evidence.

Causality of MS Choices: Electron Ionization (EI) is a high-energy technique often used for volatile, stable heterocycles like pyridazines, leading to characteristic and reproducible fragmentation. Electrospray Ionization (ESI) is a softer technique, ideal for larger, more polar, or less stable derivatives, and is excellent for obtaining the molecular ion with minimal fragmentation.

Common Fragmentation Pathways: The pyridazine ring is known to undergo specific fragmentations under EI conditions. The molecular ion (M^+) is typically prominent.[\[13\]](#)

- Loss of N_2 : A characteristic fragmentation pathway for pyridazines is the retro-Diels-Alder reaction, leading to the expulsion of a stable nitrogen molecule (N_2), resulting in a $[\text{M}-28]^+$ peak.[\[14\]](#)
- Loss of HCN: Fission of the ring can also lead to the loss of hydrogen cyanide (HCN), giving a $[\text{M}-27]^+$ peak.[\[14\]](#)

Fragmentation	Mass Loss	Significance
$[M - N_2]^+$	28 Da	Diagnostic for the 1,2-diazine (pyridazine) core. [14]
$[M - HCN]^+$	27 Da	Common for nitrogen-containing heterocycles. [14]
$[M - \text{Substituent}]^+$	Varies	Helps identify and confirm attached functional groups.

Experimental Protocol: High-Resolution MS (HRMS) Analysis

- **Sample Preparation:** Prepare a dilute solution (e.g., 1 mg/mL) of the compound in a suitable solvent (e.g., methanol or acetonitrile).
- **Instrument Calibration:** Calibrate the mass spectrometer (e.g., a TOF or Orbitrap analyzer) using a known calibration standard to ensure high mass accuracy.
- **Data Acquisition:** Infuse the sample into the ion source (typically ESI for drug-like molecules). Acquire a full scan mass spectrum in positive or negative ion mode. The instrument should be set to measure m/z values to at least four decimal places.
- **Data Analysis:**
 - Identify the peak corresponding to the molecular ion ($[M+H]^+$, $[M+Na]^+$, or $[M-H]^-$).
 - Use the instrument's software to calculate the elemental formula based on the exact mass.
 - Compare the calculated mass with the theoretical mass for the proposed structure. A mass error of <5 ppm provides high confidence in the assigned elemental formula.

X-ray Crystallography: The Definitive 3D Structure

Single-crystal X-ray diffraction provides an unambiguous determination of a molecule's three-dimensional structure, including bond lengths, bond angles, and intermolecular interactions in the solid state.[\[15\]](#)[\[16\]](#)

Causality of Crystallography: This technique is considered the "gold standard" for structural proof. For pyridazines, it is invaluable for:

- **Confirming Connectivity:** It provides absolute proof of the substitution pattern, resolving any ambiguities from NMR.
- **Determining Stereochemistry:** It can resolve the absolute configuration of chiral centers.
- **Analyzing Intermolecular Interactions:** It reveals how molecules pack in the solid state, showing hydrogen bonds, π - π stacking, and other non-covalent interactions that are critical for drug-receptor binding and material properties.^[1]

Experimental Protocol: Single-Crystal X-ray Diffraction

- **Crystal Growth (The Critical Step):** High-quality single crystals are paramount. This is often the most challenging step.
 - **Method:** Slow evaporation of a solvent, vapor diffusion, or slow cooling of a saturated solution are common methods.
 - **Solvent Choice:** Experiment with a range of solvents and solvent mixtures (e.g., ethanol, ethyl acetate, hexane, dichloromethane).
 - **Purity:** The compound must be of very high purity (>98%).
- **Crystal Mounting:** Select a suitable, defect-free crystal under a microscope and mount it on the diffractometer.
- **Data Collection:** The crystal is cooled (typically to 100 K) to reduce thermal motion and irradiated with a monochromatic X-ray beam. The diffraction pattern is collected as the crystal is rotated.
- **Structure Solution and Refinement:**
 - The diffraction data is processed to determine the unit cell dimensions and space group.^{[15][16]}

- The structure is "solved" using computational methods to generate an initial electron density map and atomic model.
- The model is "refined" by adjusting atomic positions and thermal parameters until the calculated diffraction pattern matches the observed data, resulting in a final, high-resolution 3D structure.

Vibrational Spectroscopy (FT-IR): Identifying Functional Groups

Fourier-Transform Infrared (FT-IR) spectroscopy is a rapid and simple technique used to identify the presence of specific functional groups in a molecule.^[17] While it doesn't typically provide detailed information about the core skeleton, it is excellent for confirming the presence of substituents.

Characteristic IR Absorptions:

- C=N and C=C stretching: In the 1400-1600 cm^{-1} region, characteristic of the aromatic pyridazine ring.^[17]
- C-H stretching (aromatic): Typically found above 3000 cm^{-1} .^[17]
- Other groups: Carbonyls (C=O, $\sim 1700 \text{ cm}^{-1}$), amines (N-H, $\sim 3300\text{-}3500 \text{ cm}^{-1}$), or nitriles (C $\equiv$ N, $\sim 2200 \text{ cm}^{-1}$) attached to the ring will show strong, characteristic absorption bands.

Computational Chemistry: A Complementary Approach

Modern computational methods, particularly Density Functional Theory (DFT), serve as a powerful partner to experimental techniques.^[18]

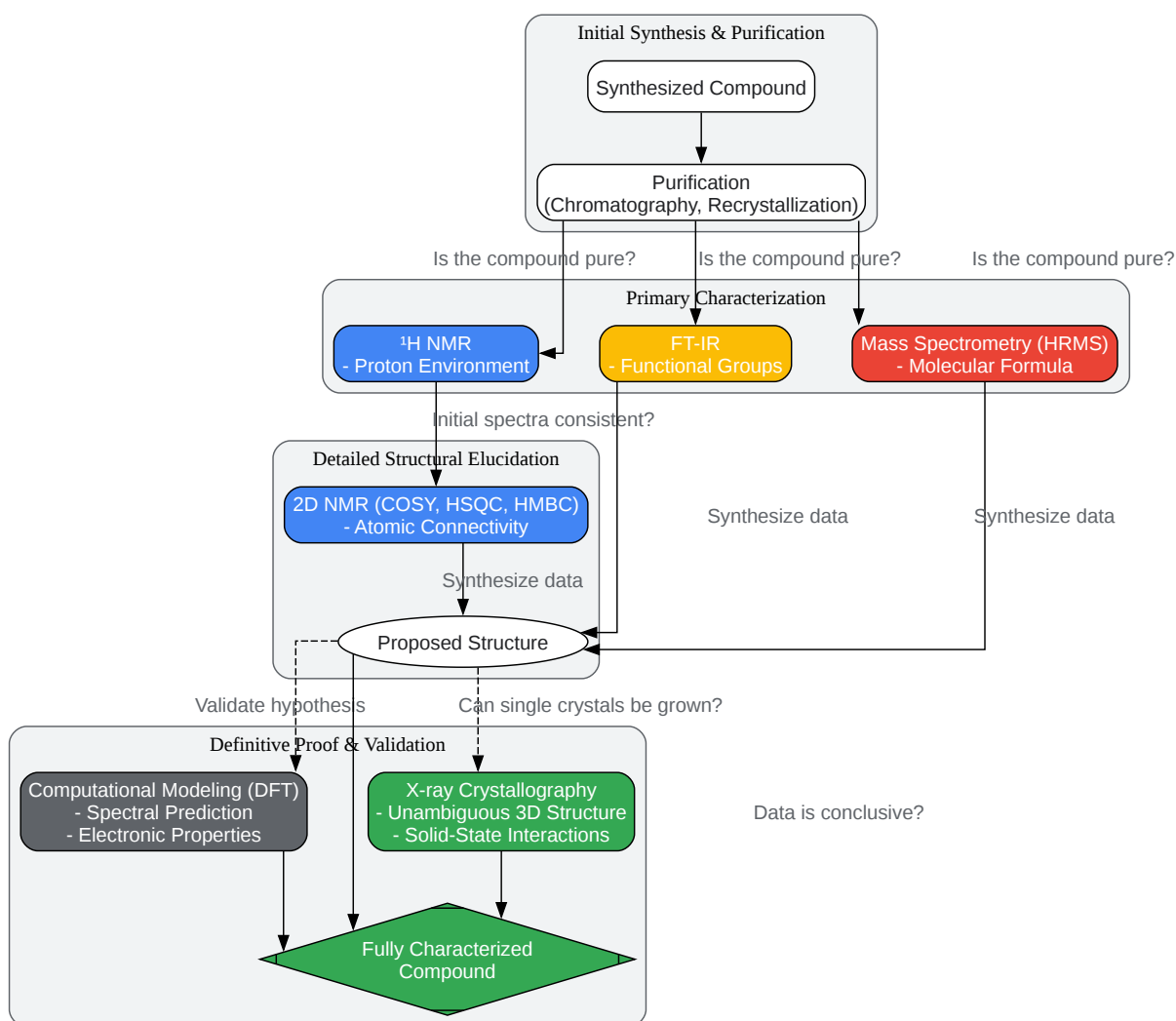
Applications in Pyridazine Characterization:

- Spectrum Prediction: DFT can calculate theoretical NMR chemical shifts and IR frequencies. Comparing these predicted spectra with experimental data can aid in structural assignment.^[19]

- Conformational Analysis: For flexible substituents, computation can identify low-energy conformers, helping to interpret solution-state NMR data.
- Electronic Properties: Calculation of molecular orbitals (HOMO/LUMO) and electrostatic potential maps provides insight into the molecule's reactivity and potential interaction sites.
[\[19\]](#)

Integrated Characterization Strategy

No single technique is sufficient. A logical workflow ensures efficient and accurate characterization, where each step validates the next.



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Caption: Integrated workflow for the structural characterization of a novel pyridazine compound.

Conclusion

The structural characterization of pyridazine compounds is a critical process that relies on the synergistic application of multiple advanced analytical techniques. While NMR spectroscopy provides the primary map of atomic connectivity in solution and mass spectrometry confirms the molecular formula, X-ray crystallography offers the ultimate, unambiguous proof of the three-dimensional structure. These core experimental methods, supported by vibrational spectroscopy and validated by computational chemistry, form a robust workflow. For scientists in drug discovery and materials research, mastering this integrated approach is fundamental to ensuring scientific integrity and accelerating the development of novel, functional pyridazine-based molecules.

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